

# Essential Safety and Operational Guidance for Handling Sodium Dihydrogen Citrate

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## Compound of Interest

Compound Name: Sodium dihydrogen citrate

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential safety and logistical information for the handling and disposal of **Sodium dihydrogen citrate** (CAS No. 18996-35-5), also known as monosodium citrate. Adherence to these procedures is critical for maintaining a safe laboratory environment.

While **Sodium dihydrogen citrate** is generally considered non-hazardous, prudent laboratory practices should always be observed.<sup>[1]</sup> Some classifications identify it as a cause of serious eye irritation.<sup>[2]</sup> It is also described as a combustible solid that may form combustible dust concentrations in the air.<sup>[2][3]</sup>

## Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment to be used when handling **Sodium dihydrogen citrate**.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or OSHA 29 CFR 1910.133.[3]	To protect against eye irritation from dust particles.[2]
Hand Protection	Chemical resistant gloves (e.g., nitrile rubber).	To prevent skin contact.
Skin and Body Protection	Laboratory coat, long-sleeved clothing.	To minimize skin exposure.[1]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 or P1 particulate filter) if dust is generated.[4][5]	To prevent inhalation of airborne particles, especially in poorly ventilated areas.[5]

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **Sodium dihydrogen citrate** is crucial for safety and to maintain the integrity of the substance.

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a cool, dry, well-ventilated area.[1][3]
- Keep the container tightly closed as the substance is hygroscopic (absorbs moisture from the air).[1][3]
- Store away from incompatible materials such as bases, strong oxidizing agents, and reducing agents.[3][5][6]

### 2. Handling and Use:

- Ensure adequate ventilation and use in an area with an eyewash station and safety shower in close proximity.[3]

- Minimize dust generation and accumulation.[3] Avoid actions that could cause the powder to become airborne.[1]
- Wear the appropriate PPE as detailed in the table above.
- Wash hands thoroughly after handling the product, before breaks, and at the end of the workday.[3][7]

### 3. Accidental Spills:

- In case of a spill, avoid breathing dust.
- Ventilate the area of the spill.[1]
- For small spills, carefully sweep or wipe up the material and place it into a sealed container for disposal.[1]
- Wash the spill site with soap and water after material pickup is complete.[6]

### 4. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[2]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing.[2]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[2]

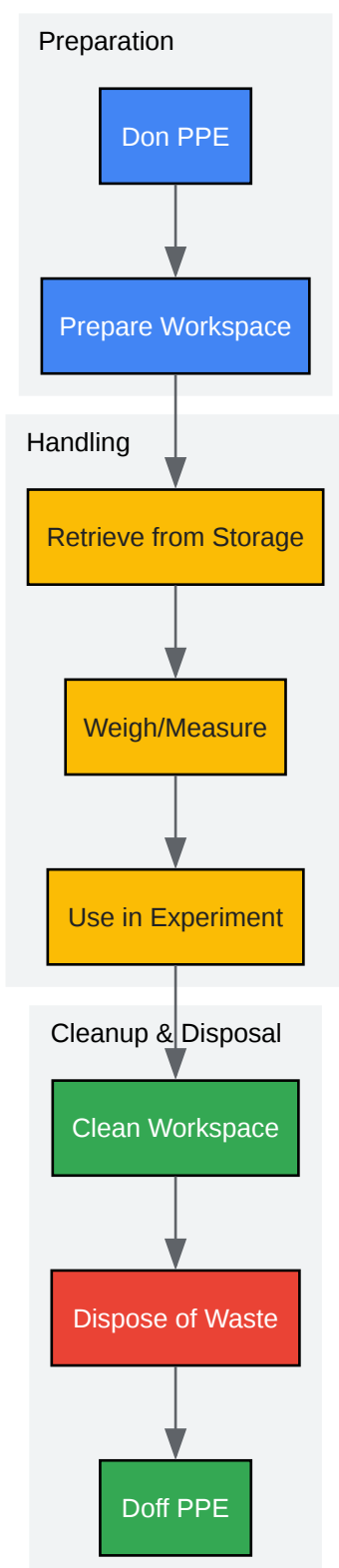
### 5. Disposal Plan:

- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[3]

- Dispose of contents and container in accordance with all local, regional, national, and international regulations.[\[3\]](#)[\[8\]](#)
- Do not mix with other waste. Leave chemicals in their original containers for disposal.[\[8\]](#)

## Experimental Workflow: Handling Sodium Dihydrogen Citrate

The following diagram illustrates the standard workflow for the safe handling of **Sodium dihydrogen citrate** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Sodium Dihydrogen Citrate**.

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